

"1,3-Dimethylbutyl acetate" synonyms and alternative names

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Compound of Interest

Compound Name: 1,3-Dimethylbutyl acetate

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An In-depth Technical Guide to 1,3-Dimethylbutyl Acetate

This technical guide provides a comprehensive overview of **1,3-Dimethylbutyl acetate**, a significant solvent and fragrance ingredient. The document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing, offering detailed information on its nomenclature, physical and chemical properties, and analytical and synthesis methodologies.

Nomenclature and Identification

1,3-Dimethylbutyl acetate is an organic compound classified as an ester of acetic acid. Its chemical structure features a branched hexyl group. The compound is systematically named as 4-methylpentan-2-yl acetate according to IUPAC nomenclature.^{[1][2]} It is also commonly known by a variety of other names, which are listed in the table below. The Chemical Abstracts Service (CAS) has assigned the number 108-84-9 to this compound.^{[1][2][3][4]}

Table 1: Synonyms and Alternative Names

Type	Name
IUPAC Name	4-methylpentan-2-yl acetate[1][2]
Systematic Names	Acetic acid, 1,3-dimethylbutyl ester[2][5][6]
	Acetic acid, 4-methyl-2-pentyl ester[5]
	2-Pentanol, 4-methyl-, acetate[2][6][7]
	4-Methyl-2-pentanol, acetate[2][6]
	1,3-Dimethylbutyl ethanoate[2][6]
Common/Trade Names	Methylamyl acetate[2][6]
	Methylisoamyl acetate[2][6]
	sec-Hexyl acetate[6]
	Methylisobutylcarbinol acetate[2][6][7]
	MAAc[7]
Other Identifiers	NSC 567[2][6]
	BRN 1749848[2][6]
	EINECS 203-621-7[2][6]
	UN1233[6]

Physicochemical Properties

1,3-Dimethylbutyl acetate is a colorless liquid characterized by a mild, pleasant, fruity odor.[1][4][6] It is less dense than water and has low solubility in water but is soluble in organic solvents like alcohol and ether.[1][4][8] This substance is classified as a flammable liquid.[5][9]

Table 2: Quantitative Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ O ₂	[1][2][3][4]
Molecular Weight	144.21 g/mol	[1][2][3][4]
Boiling Point	146 - 147.5 °C	[1][7]
Melting Point	-64 °C to -63.88 °C	[7][8]
Density	0.86 - 0.8805 g/cm ³ at 20-25 °C	[1][7]
Flash Point	45 °C (113 °F) (Closed Cup)	[1][4]
Vapor Density	5.0 (Air = 1)	[1]
Vapor Pressure	3 - 4 mmHg at 20 °C	[4][8]
Water Solubility	0.08 g/100 mL (0.08%) at 20 °C	[1][4]
LogP (Octanol-Water Partition Coefficient)	2.2 - 2.59	[1][2]

Experimental Protocols

Synthesis Protocol: Direct Acid-Catalyzed Esterification

A common method for the synthesis of **1,3-Dimethylbutyl acetate** is the direct esterification of its corresponding alcohol, 4-methyl-2-pentanol (methylisobutylcarbinol), with acetic acid.[4][8] This reaction is typically catalyzed by a strong acid.

Objective: To synthesize **1,3-Dimethylbutyl acetate**.

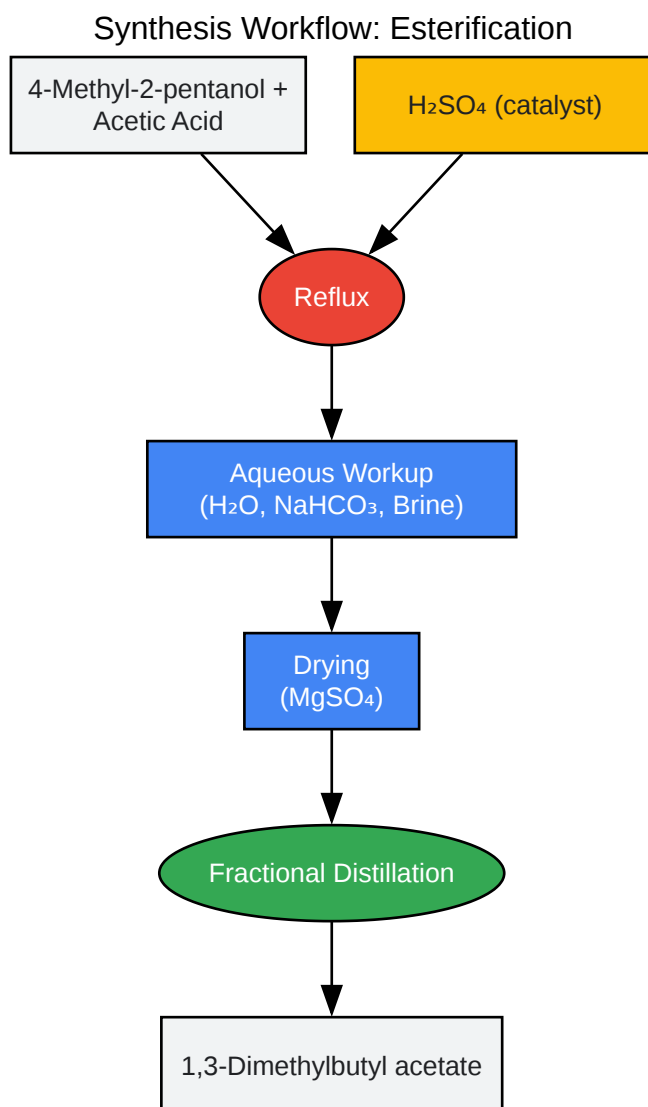
Materials:

- 4-methyl-2-pentanol
- Glacial acetic acid
- Sulfuric acid (concentrated, as catalyst)

- Sodium bicarbonate solution (5%, aqueous)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Distillation apparatus
- Separatory funnel
- Heating mantle

Methodology:

- In a round-bottom flask, combine equimolar amounts of 4-methyl-2-pentanol and glacial acetic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the total reactant weight) while stirring.
- Assemble a reflux apparatus and heat the mixture to reflux for several hours to drive the reaction towards completion. The progress of the reaction can be monitored by techniques such as gas chromatography.
- After cooling, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and purify the crude product by fractional distillation to obtain pure **1,3-Dimethylbutyl acetate**.



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Caption: Synthesis of **1,3-Dimethylbutyl acetate** via esterification.

Analytical Protocol: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

1,3-Dimethylbutyl acetate can be analyzed using reverse-phase HPLC to determine its purity or quantify its presence in a mixture.[2]

Objective: To analyze **1,3-Dimethylbutyl acetate** using RP-HPLC.

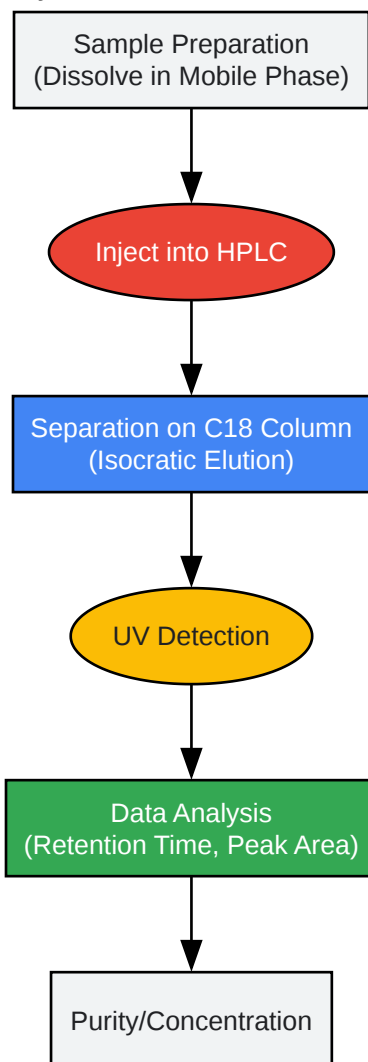
Instrumentation and Materials:

- HPLC system with a UV detector
- Newcrom R1 or a similar C18 column[2]
- Mobile Phase: Acetonitrile (MeCN) and water, with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility).[2]
- Sample of **1,3-Dimethylbutyl acetate** dissolved in the mobile phase.

Methodology:

- Prepare the mobile phase by mixing acetonitrile and water in an appropriate ratio (e.g., 60:40 v/v) and adding the acid (e.g., 0.1% phosphoric acid).[2]
- Degas the mobile phase to prevent air bubbles in the system.
- Equilibrate the HPLC column with the mobile phase until a stable baseline is achieved.
- Prepare a standard solution of **1,3-Dimethylbutyl acetate** of a known concentration in the mobile phase.
- Inject the standard solution into the HPLC system.
- Run the analysis under isocratic conditions at a constant flow rate.
- Detect the eluting compound using a UV detector at a suitable wavelength.
- The retention time of the peak will be characteristic of **1,3-Dimethylbutyl acetate** under the given conditions. The peak area can be used for quantification.

Analytical Workflow: RP-HPLC



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Caption: RP-HPLC analysis workflow for **1,3-Dimethylbutyl acetate**.

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References

- 1. Buy 1,3-Dimethylbutyl acetate | 108-84-9 [smolecule.com]

- 2. 1,3-Dimethylbutyl acetate | SIELC Technologies [sielc.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 1,3-DIMETHYLBUTYL ACETATE CAS#: 108-84-9 [m.chemicalbook.com]
- 5. 4-Methyl-2-pentyl Acetate | 108-84-9 | TCI AMERICA [tcichemicals.com]
- 6. 4-Methyl-2-pentyl acetate | C8H16O2 | CID 7959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. 1,3-DIMETHYLBUTYL ACETATE | 108-84-9 [chemicalbook.com]
- 9. chemicalbook.com [chemicalbook.com]
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